

Application Notes and Protocols: Preparation of Tiostrepton Stock Solution

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Compound of Interest

Compound Name: Tiostrepton

Cat. No.: B1681307

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Introduction

Tiostrepton is a potent thiopeptide antibiotic isolated from various strains of *Streptomyces*.^[1] It is a natural cyclic oligopeptide that functions by inhibiting bacterial protein synthesis, making it a valuable tool in microbiological research.^[2] Its mechanism of action involves binding to the 23S rRNA and ribosomal protein L11 on the 50S ribosomal subunit, which interferes with the function of the ribosomal GTPase center and impedes peptide elongation.^{[1][3]} Beyond its antibacterial properties, **Tiostrepton** has also been investigated for its anticancer activity, notably through the inhibition of the transcription factor Forkhead Box M1 (FOXO1), which is implicated in breast cancer.^{[1][3]}

Accurate and consistent preparation of **Tiostrepton** stock solutions is critical for reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Tiostrepton** solutions for laboratory use.

Data Presentation

The physicochemical properties of **Tiostrepton** are summarized in the table below for easy reference.

| Property | Value | Solvents | Solubility |
|--------------------|--|--|--|
| Molecular Formula | C ₇₂ H ₈₅ N ₁₉ O ₁₈ S ₅ | Dimethyl sulfoxide (DMSO) | up to 100 mg/mL (60.06 mM)[3] |
| Molecular Weight | 1664.9 g/mol [4][5] | Dimethylformamide (DMF) | ~25 mg/mL[6] |
| Appearance | White to off-white powder[1] | Chloroform, Dioxane, Pyridine, Glacial Acetic Acid | Soluble[1][7] |
| Storage (Solid) | -20°C, stable for ≥ 4 years[6] | Water, Lower Alcohols | Practically Insoluble[1][2] |
| Storage (Solution) | -20°C in aliquots (up to 1 month) | Aqueous Buffers | Sparingly soluble (~0.5 mg/mL in 1:1 DMF:PBS)[6] |

Experimental Protocols

This section details the methodology for preparing a **Tiostrepton** stock solution, primarily using DMSO due to its high solubility for this compound.

Materials

- **Tiostrepton** powder (crystalline solid)[6]
- Anhydrous Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Equipment

- Laminar flow hood or a clean, designated workspace
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of a 10 mg/mL Tiostrepton Stock Solution in DMSO

- Preparation: Before starting, allow the vial of **Tiostrepton** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the powder.
- Weighing: In a sterile microcentrifuge tube, accurately weigh the desired amount of **Tiostrepton** powder. For example, to prepare 1 mL of a 10 mg/mL stock solution, weigh 10 mg of **Tiostrepton**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the tube containing the **Tiostrepton** powder. For a 10 mg/mL solution, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This minimizes freeze-thaw cycles. Store the aliquots at -20°C. Stock solutions prepared in this manner are generally stable for up to one month.

Protocol 2: Preparation of a Working Solution in Aqueous Buffer

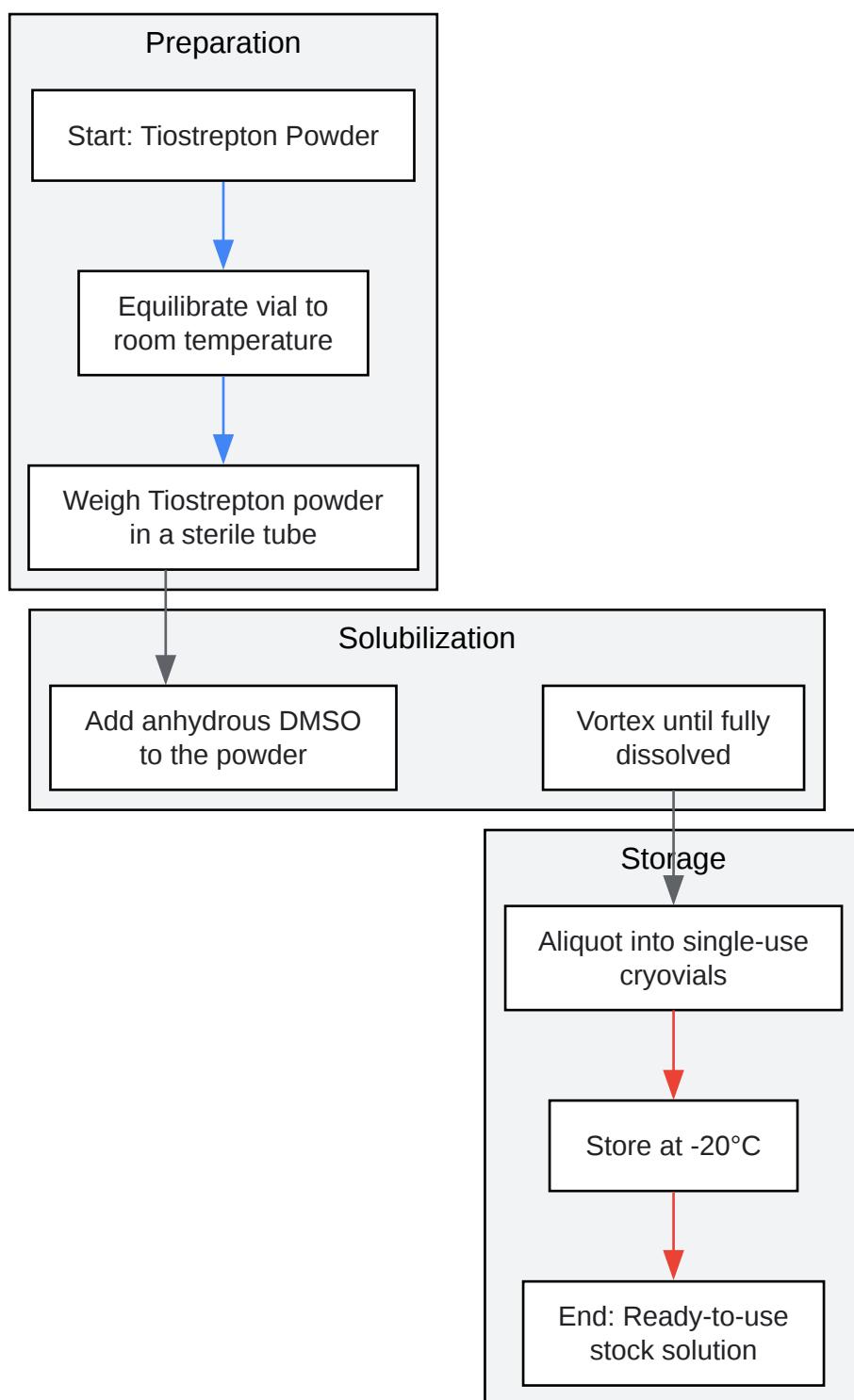
Tiostrepton is sparingly soluble in aqueous solutions.^[6] Therefore, it is recommended to first dissolve it in an organic solvent like DMF or DMSO before diluting with the aqueous buffer of choice.

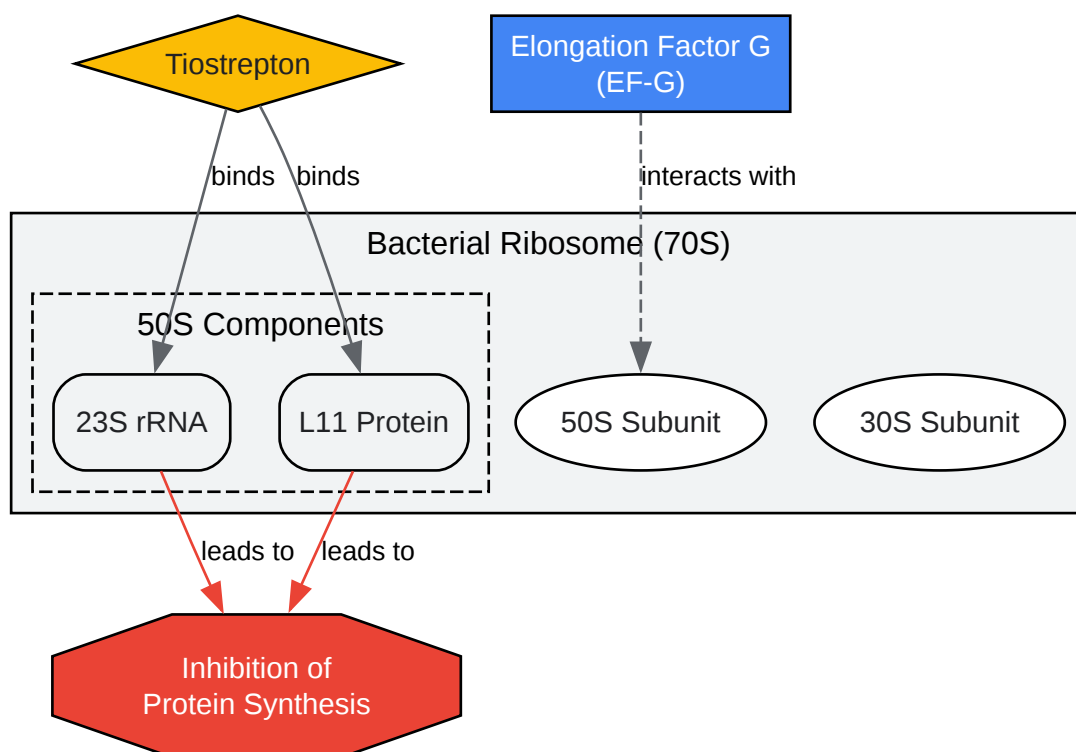
- Initial Dissolution: Prepare a high-concentration stock solution in DMF or DMSO as described in Protocol 1.
- Dilution: Dilute the stock solution with the desired sterile aqueous buffer (e.g., PBS, pH 7.2) to the final working concentration. For example, to prepare a working solution with a final DMF concentration of 1%, dilute the stock solution 1:100 in the buffer.

- Usage: Use the freshly prepared aqueous working solution immediately. It is not recommended to store aqueous solutions for more than one day.[6]

Visualizations

Experimental Workflow





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References

- 1. Thiostrepton - Wikipedia [en.wikipedia.org]
- 2. Thiostrepton - Surfactant - 表面活性剂百科 [surfactant.top]
- 3. selleckchem.com [selleckchem.com]
- 4. Thiostrepton | C₇₂H₈₅N₁₉O₁₈S₅ | CID 16129666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Thiostrepton | C₇₂H₈₅N₁₉O₁₈S₅ | CID 16154490 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]

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